

# Physical properties of N-(1-naphthalenylmethyl)acetamide

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## Compound of Interest

Compound Name: Acetamide, N-(1-naphthalenylmethyl)-

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## Technical Guide: N-(1-naphthalenylmethyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

N-(1-naphthalenylmethyl)acetamide, systematically known as 2-(naphthalen-1-yl)acetamide, is a synthetic auxin, a class of plant hormones that play a crucial role in growth and development. [1][2] Its ability to influence cell division and elongation makes it a valuable compound in agricultural applications for promoting root formation and as a fruit thinning agent. [1][2] This technical guide provides a comprehensive overview of the physical properties of N-(1-naphthalenylmethyl)acetamide, detailed experimental protocols for their determination, and a visualization of its synthesis and mechanism of action.

### Chemical Identity

- IUPAC Name: 2-(naphthalen-1-yl)acetamide[2]
- Synonyms: 1-Naphthaleneacetamide, 2-(1-Naphthyl)acetamide[2][3]
- CAS Number: 86-86-2[1]

- Molecular Formula:  $C_{12}H_{11}NO$  [1]
- Molecular Weight: 185.22 g/mol [1]

## Physical Properties

The physical characteristics of N-(1-naphthalenylmethyl)acetamide are summarized in the table below.

Property	Value	Reference
Appearance	White to off-white or cream powder	[1]
Melting Point	180-183 °C	[1]
184 °C	[4]	
Boiling Point	319.45°C (rough estimate)	[1]
Solubility	DMSO (Slightly), Methanol (Slightly)	[1]
Water: 0.039 mg/mL at 40 °C	[4]	
Density	1.0936 (rough estimate)	[1]
pKa (Strongest Acidic)	16.10 ± 0.40 (Predicted)	[1]

## Experimental Protocols

This section details the methodologies for determining the key physical properties of N-(1-naphthalenylmethyl)acetamide.

### Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. This physical property is a crucial indicator of a compound's purity.[5]

Protocol:

- **Sample Preparation:** A small amount of finely powdered N-(1-naphthalenylmethyl)acetamide is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.[6]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, alongside a calibrated thermometer.[7]
- **Heating:** The apparatus is heated gradually, with the rate of temperature increase slowed to approximately 1-2°C per minute as the expected melting point is approached.[7]
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point.[6][8] For a pure compound, this range is typically narrow, within 1-2°C.[5]

## Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a compound provides insights into its polarity and potential applications.

Protocol:

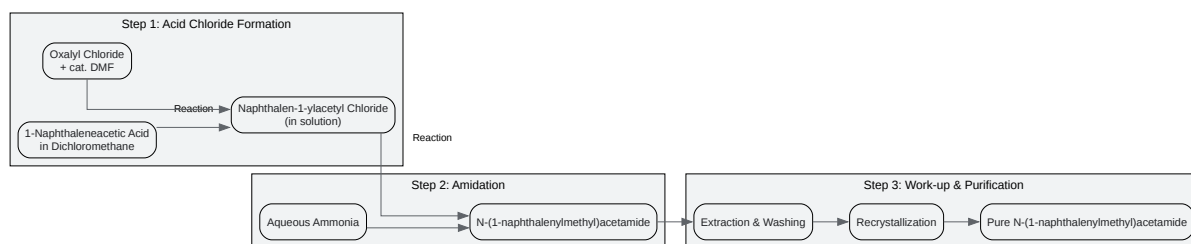
- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, diethyl ether, dimethyl sulfoxide) are used to assess the solubility profile.
- **Procedure:**
  - A small, accurately weighed amount of N-(1-naphthalenylmethyl)acetamide (e.g., 1-5 mg) is placed in a test tube.
  - A measured volume of the chosen solvent (e.g., 0.1 mL) is added.
  - The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature.[9]
  - Visual observation is used to determine if the solid has completely dissolved.
  - If the solid dissolves, further additions of the solute are made until saturation is reached.

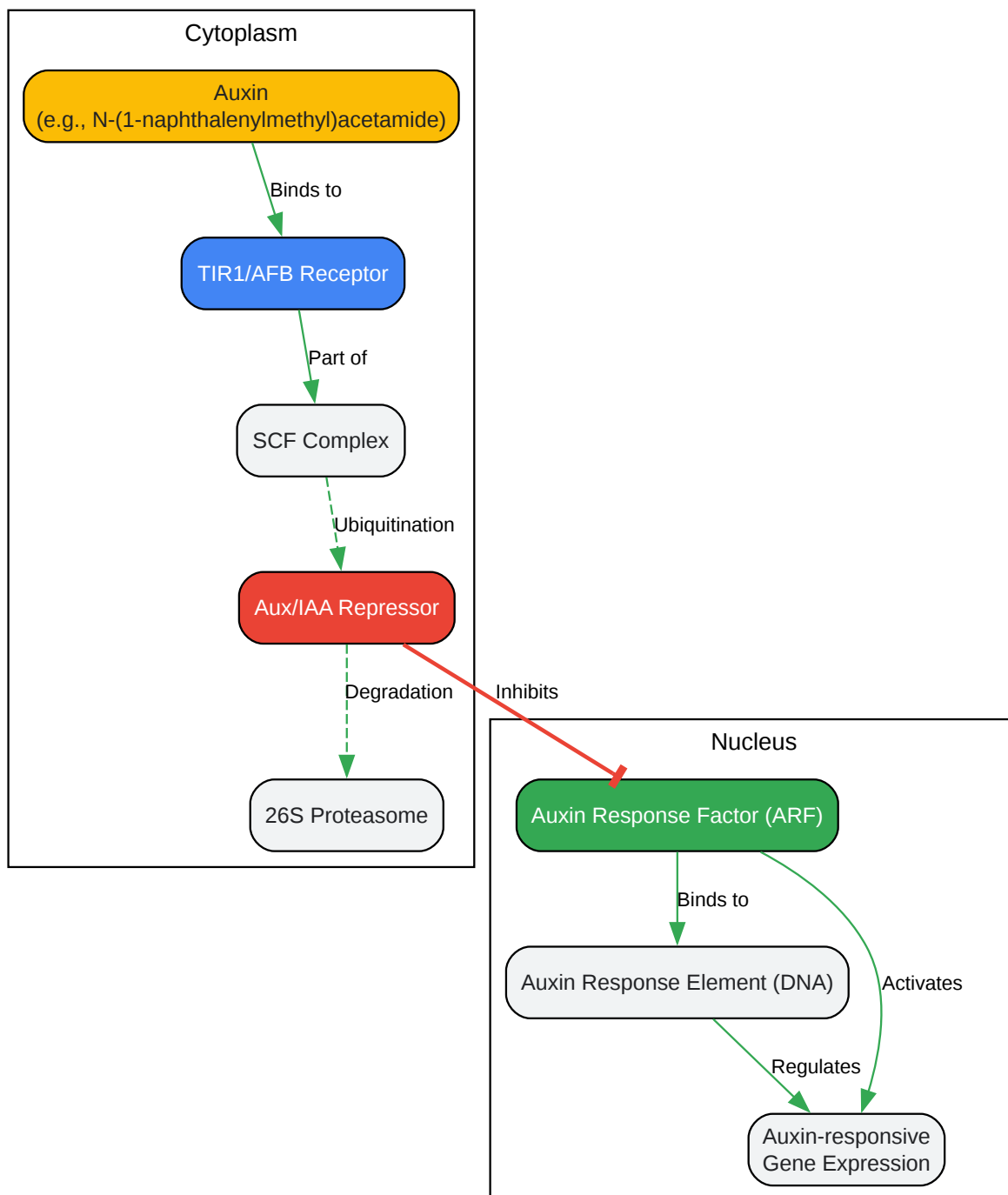
- If the solid does not dissolve, the amount of solvent is incrementally increased.
- Quantification: For quantitative analysis, the saturated solution is filtered to remove any undissolved solid. A known volume of the filtrate is then evaporated to dryness, and the mass of the dissolved solid is determined. The solubility is then expressed in terms of mass per unit volume (e.g., mg/mL).<sup>[10]</sup>

## Synthesis and Mechanism of Action

### Synthesis Workflow

N-(1-naphthalenylmethyl)acetamide can be synthesized from 1-naphthaleneacetic acid. The following diagram illustrates a general laboratory-scale synthesis workflow.





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Address: 3281 E Guasti Rd  
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